

Essential Safety and Operational Guide for 1,3,5-Trimethoxybenzene

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Compound of Interest

Compound Name: 1,3,5-Trimethoxybenzene

Cat. No.: B048636

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This guide provides critical safety and logistical information for handling **1,3,5-Trimethoxybenzene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

1,3,5-Trimethoxybenzene is classified as harmful if swallowed (Acute toxicity, Oral (Category 4)) and may cause irritation to the eyes, skin, and respiratory tract.[1][2][3] It is a combustible solid that can form explosive mixtures with air as a dust.[4] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Table 1: Personal Protective Equipment for **1,3,5-Trimethoxybenzene**

Protection Type	Recommended Equipment	Specifications and Standards
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some situations.[1]	Must be tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166.[1][2]
Hand Protection	Chemical-resistant gloves.	Gloves must be inspected prior to use and selected based on an evaluation of the possible hazards, duration of use, and physical conditions of the workplace.[1][5]
Skin and Body Protection	Appropriate protective clothing to prevent skin exposure.[2]	Launder contaminated clothing before reuse.[2][4]
Respiratory Protection	A NIOSH-approved or equivalent particulate dust filter is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[5]	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[5]

Operational Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **1,3,5-Trimethoxybenzene** and ensure a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[1][2]
- Avoid generating dust.[2][6] Minimize dust generation and accumulation.[1][2]

- Avoid all personal contact, including inhalation.[4]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1][4][7]
- Keep the container tightly closed when not in use.[1][2]

Storage:

- Store in a cool, dry, well-ventilated area.[2][5]
- Keep the container tightly closed.[8]
- Store away from incompatible substances and sources of ignition.[1][4]

Emergency Procedures and First Aid

In case of accidental exposure, immediate and appropriate first aid is critical.

Table 2: First Aid Measures for **1,3,5-Trimethoxybenzene** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[1][2]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately.[1]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.[1]
Ingestion	If swallowed, call a poison center or doctor if you feel unwell.[1][7] Rinse mouth.[1][7] Do NOT induce vomiting.[2][3] Never give anything by mouth to an unconscious person.[2]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental compliance.

Spill Response:

- Minor Spills: For small spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1][2] Avoid generating dust.[2][6]
- Major Spills: In the event of a large spill, clear the area of personnel and move upwind.[4][6] Wear appropriate PPE, including respiratory protection.[6] Prevent the spill from entering drains or waterways.[1][6]

Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[4]
- Dispose of contents and containers to an approved waste disposal plant.[1][7]

- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]

Physicochemical Data

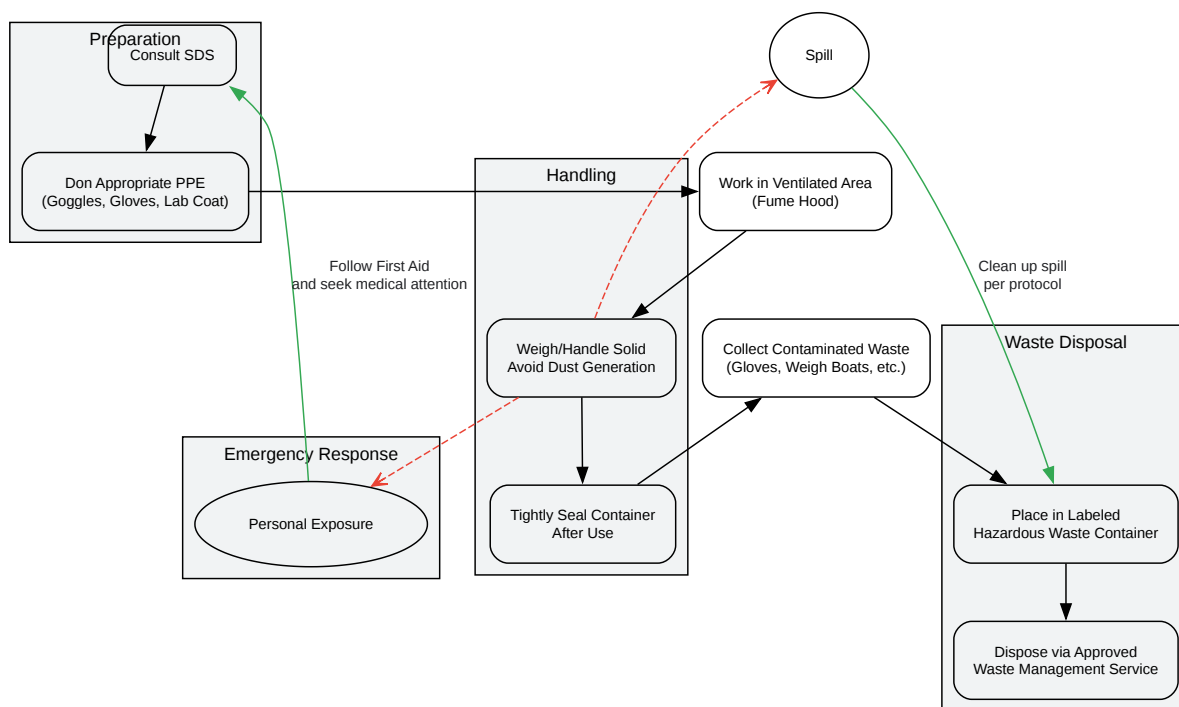
Understanding the physical and chemical properties of **1,3,5-Trimethoxybenzene** is fundamental for its safe handling.

Table 3: Physical and Chemical Properties of **1,3,5-Trimethoxybenzene**

Property	Value
Appearance	Off-white to beige crystalline powder[1]
Molecular Formula	C ₉ H ₁₂ O ₃ [1]
Molecular Weight	168.19 g/mol [1]
Melting Point	50-55 °C[1]
Boiling Point	255 °C[1]
Flash Point	85 °C[1][2]
Relative Density	1.126 g/cm ³ [1]

Workflow for Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **1,3,5-Trimethoxybenzene**.



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Caption: Workflow for the safe handling and disposal of **1,3,5-Trimethoxybenzene**.

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